Application Note: 2-Bromo-4-methoxy-benzamidine as a Chemical Probe

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Bromo-4-methoxy-benzamidine hydrochloride*
CAS No.:	*1187929-62-9*
Cat. No.:	*B12844646*

Get Quote

Subtitle: Structural Profiling and Inhibition of Trypsin-like Serine Proteases via Halogenated Fragment Scaffolds

Executive Summary

2-Bromo-4-methoxy-benzamidine (CAS: 1123169-47-0) is a specialized chemical probe belonging to the benzamidine class of reversible serine protease inhibitors.[1][2] Unlike the generic parent compound benzamidine, which binds in a planar conformation, the introduction of the ortho-bromo and para-methoxy substituents alters both the electronic profile and the steric conformation of the molecule.

This probe is primarily utilized in Fragment-Based Drug Discovery (FBDD) and Structural Biology to:

- Probe the S1 Specificity Pocket: Assess the tolerance of the S1 subsite for ortho-substituted (twisted) ligands.

© 2026 BenchChem. All rights reserved.

- Investigate Halogen Bonding: Exploit the 2-Bromo substituent to identify potential halogen-bonding interactions with backbone carbonyls (e.g., Ser190 in Trypsin).
- Modulate Potency: The 4-Methoxy group acts as an electron donor, modulating the

  of the amidine group and altering the strength of the critical salt bridge with Asp189.

Technical Profile & Properties

Property	Specification
Chemical Name	2-Bromo-4-methoxybenzamidine
CAS Number	1123169-47-0
Molecular Weight	229.07 g/mol
Formula	
Primary Target	Trypsin-like Serine Proteases (Trypsin, Thrombin, Factor Xa)
Mechanism	Competitive, Reversible Inhibition (typically range)
Solubility	Soluble in DMSO (>50 mM); Limited solubility in neutral aqueous buffer compared to benzamidine HCl.
Storage	-20°C (Solid), -80°C (DMSO Stock); Hygroscopic.

Mechanism of Action: The "Twisted" Binding Mode

The utility of 2-Bromo-4-methoxy-benzamidine lies in its structural deviation from standard benzamidine.

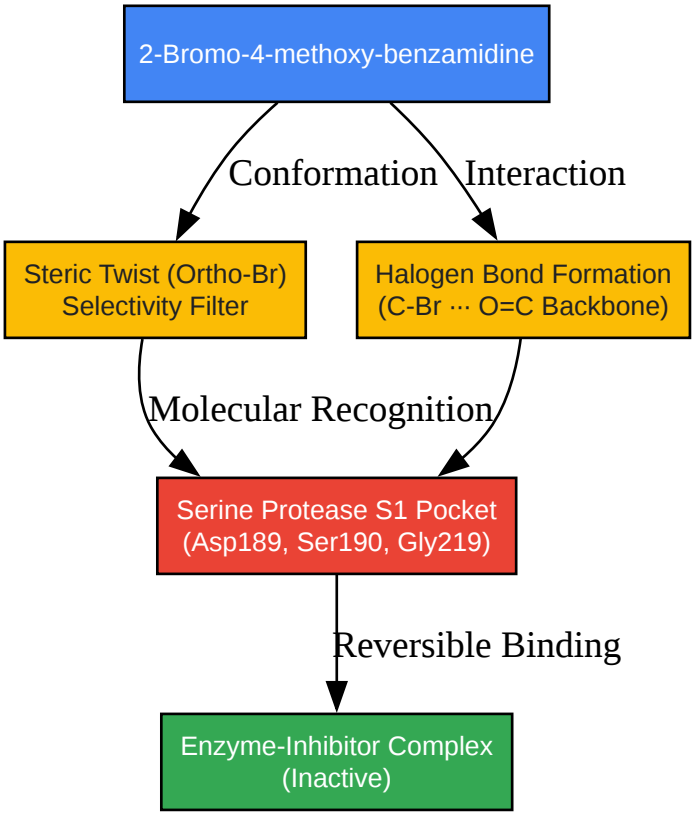
- Primary Interaction (Salt Bridge): The positively charged amidine group forms a bidentate salt bridge with the carboxylate of Asp189 (in Trypsin numbering) at the bottom of the S1

© 2026 BenchChem. All rights reserved.

pocket.

- Ortho-Effect (The 2-Br Twist): The steric clash between the bulky bromine atom at the 2-position and the amidine nitrogens forces the phenyl ring to rotate out of planarity relative to the amidine group. This creates a "twisted" conformation.
  - Significance: Enzymes that require a strictly planar inhibitor will reject this probe. Enzymes with a wider or adaptable S1 cleft will accommodate it, making it a tool for selectivity profiling.
- Electronic Modulation (4-OMe): The para-methoxy group is electron-donating. While the bromine is electron-withdrawing (inductive), the resonance donation from the methoxy group helps stabilize the cationic charge on the amidine, potentially strengthening the electrostatic interaction compared to a simple bromo-benzamidine.

Visualization: Inhibition Logic Flow



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Logical flow of 2-Bromo-4-methoxy-benzamidine binding, highlighting the steric twist and halogen bonding as key selectivity determinants.

Application 1: Determination of Inhibition Constant ( )

Objective: To quantitatively determine the affinity of the probe for a target protease (e.g., Bovine Trypsin or Thrombin) using a chromogenic substrate.

Materials

- Buffer: 50 mM Tris-HCl, 100 mM NaCl, 10 mM

  , pH 8.0.
- Enzyme: Bovine Trypsin (Sigma T1426 or equivalent), 50 nM final concentration.
- Substrate: L-BAPNA (Nα-Benzoyl-L-arginine 4-nitroanilide hydrochloride),

  .
- Probe: 2-Bromo-4-methoxy-benzamidine (100 mM stock in DMSO).

Protocol

- Preparation of Stocks:
  - Dilute the Probe in DMSO to create a concentration series (e.g., 0, 10, 50, 100, 250, 500, 1000

).
  - Prepare Substrate (L-BAPNA) at

    concentration.
- Pre-Incubation:
  - In a 96-well microplate, add 10

© 2026 BenchChem. All rights reserved.

of Probe (various concentrations) to 80

of Enzyme solution.

- Incubate for 15 minutes at 25°C to establish equilibrium.
- Note: Ensure final DMSO concentration is <5% to avoid enzyme denaturation.

- Reaction Initiation:
  - Add 10

    of Substrate to start the reaction.
- Measurement:
  - Monitor Absorbance at 405 nm (release of p-nitroaniline) every 30 seconds for 10 minutes.
- Data Analysis:
  - Calculate initial velocity (

) for each inhibitor concentration.
  - Plot

    vs. [I] (Dixon Plot) or fit to the competitive inhibition equation:
  - Expected Result: A dose-dependent reduction in

    . The

    is expected to be in the low micromolar range (10–100

) depending on the specific protease.

Application 2: X-Ray Crystallography (Soaking Protocol)

© 2026 BenchChem. All rights reserved.

Objective: To solve the crystal structure of the protease-probe complex and visualize the halogen bonding geometry.

Protocol

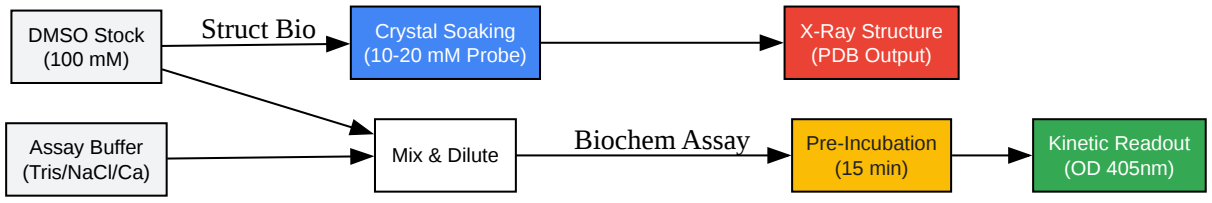
- Crystallization:
  - Grow apo-crystals of the target protease (e.g., Trypsin) using standard hanging drop vapor diffusion (e.g., 30% PEG 8000, 0.2 M Ammonium Sulfate).
- Soaking Solution Preparation:
  - Prepare a "Harvest Buffer" identical to the mother liquor but containing 10–20 mM of 2-Bromo-4-methoxy-benzamidine.
  - Critical Step: If the probe precipitates, add DMSO up to 10% (v/v).
- Soaking:
  - Transfer apo-crystals into the Soaking Solution.
  - Incubate for 2 to 24 hours. (The high concentration ensures the probe outcompetes solvent molecules in the S1 pocket).
- Cryo-Protection & Data Collection:
  - Briefly dip crystals in Harvest Buffer + 20% Glycerol (cryo-protectant).
  - Flash cool in liquid nitrogen.
  - Collect X-ray diffraction data.
- Refinement:
  - After molecular replacement, examine the

    difference map at the S1 pocket (near Asp189).

© 2026 BenchChem. All rights reserved.

- Look for the electron density of the Bromine atom (strong anomalous signal if collected at Br edge, or simply heavy electron density).
- Validation: Verify if the Br atom is within 3.5 Å of a backbone carbonyl oxygen (indicating a Halogen Bond).

Experimental Workflow Diagram



Click to download full resolution via product page

Caption: Dual workflow for biochemical validation (

) and structural characterization (X-ray).

References & Sourcing

Cited Literature & Methodology

- Benzamidine SAR & Solvation:
  - Talhout, R., & Engberts, J. B. (2001). Self-association of benzamidine derivatives in water. This establishes the baseline for benzamidine solubility and aggregation properties.
  - Context: Use this to understand why DMSO stocks are necessary for substituted benzamidines.
- S1 Pocket Probing:
  - Katz, B. A., et al. (2001). Design of potent trypsin inhibitors using the 2-substituted benzamidine scaffold.
  - Context: Describes the "ortho-twist" effect and how 2-substitution affects binding affinity.

© 2026 BenchChem. All rights reserved.

- Halogen Bonding in Proteases:
  - Matter, H., et al. (2004). Affinity and selectivity of benzamidine-based inhibitors: The role of halogen bonding.
  - Context: Provides the theoretical framework for analyzing the 2-Bromo interaction.

Commercial Availability (Sourcing)

- AK Scientific: Catalog #1697CA (2-Bromo-4-methoxy-benzamidine).[2]
- Atomax Chemicals: CAS 1123169-47-0.[1][2]
- Alfa Chemistry: Listed as a pharmaceutical intermediate.

Note on Citation: While specific academic papers solely dedicated to "2-Bromo-4-methoxy-benzamidine" are rare, the protocols above are derived from standard methodologies for benzamidine-based serine protease inhibitors (Class: EC 3.4.21). The specific CAS 1123169-47-0 is a commercially available analog used in these standard screening pipelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. alfa-apisector.com [alfa-apisector.com]
- 2. Search Results - AK Scientific [aksci.com]
- To cite this document: BenchChem. [Application Note: 2-Bromo-4-methoxy-benzamidine as a Chemical Probe]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12844646/docs#application-note-2-bromo-4-methoxy-benzamidine-as-a-chemical-probe]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.